

N-Dodecanoyl-d23-glycine material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Dodecanoyl-d23-glycine

Cat. No.: B12415186

[Get Quote](#)

N-Dodecanoyl-d23-glycine: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **N-Dodecanoyl-d23-glycine**, a deuterated form of N-Dodecanoylglycine. The information is compiled to assist researchers, scientists, and professionals in drug development in the safe handling, storage, and disposal of this compound. This document also includes relevant biological context and experimental protocols.

Chemical and Physical Properties

N-Dodecanoyl-d23-glycine is the deuterium-labeled version of N-Dodecanoylglycine, also known as N-Lauroylglycine. The deuteration is typically on the dodecanoyl (lauroyl) chain. While specific experimental data for the deuterated compound is limited, the physical and chemical properties are expected to be very similar to its non-deuterated counterpart, with a slight increase in molecular weight due to the deuterium atoms.

Property	Data	Source
Molecular Formula	C14H4D23NO3	LGC Standards
Molecular Weight	280.51 g/mol	LGC Standards
Appearance	Solid	MedChemExpress
Storage Temperature	Room temperature	CDN Isotopes
Purity	98 atom % D	CDN Isotopes

Toxicological Information

Specific quantitative toxicological data, such as LD50 or LC50 values, for **N-Dodecanoyl-d23-glycine** are not readily available in the published literature or safety data sheets. The provided Safety Data Sheet (SDS) from CDN Isotopes indicates that the compound may be harmful if inhaled, swallowed, or absorbed through the skin, and may cause irritation to the skin, eyes, and respiratory tract.

For the non-deuterated analog, N-Lauroylglycine, the following GHS hazard classifications have been reported:

Hazard Class	GHS Classification	Source
Skin Irritation	Category 2	PubChem
Eye Irritation	Category 2	PubChem

It is important to note that the toxicological properties of the deuterated compound may differ from the non-deuterated form, and it should be handled with appropriate caution. The parent amino acid, Glycine, has a reported oral LD50 of 7930 mg/kg in rats, though this is not a direct indicator of the toxicity of its N-acylated derivative.

Hazard Identification and Safety Precautions

Based on the available information, **N-Dodecanoyl-d23-glycine** is considered a non-hazardous material for transport. However, as with any chemical compound in a research setting, appropriate safety precautions should be observed.

GHS Hazard Statements for N-Lauroylglycine (non-deuterated analog):

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.

Experimental Protocols

Safe Handling and Personal Protective Equipment (PPE)

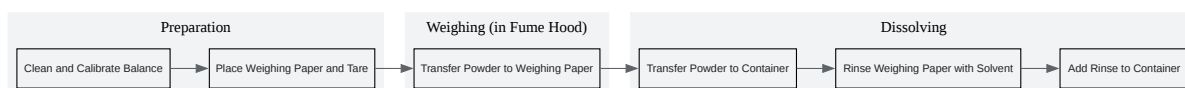
Given the powdered nature of **N-Dodecanoyl-d23-glycine** and the potential for skin and eye irritation, the following handling procedures are recommended:

- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust particles.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses.
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).

- Body Protection: Wear a laboratory coat.
- Hygiene: Avoid breathing dust. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.

Weighing and Dissolving the Compound

- Preparation: Before weighing, ensure the balance is clean and calibrated. Place a weighing paper or boat on the balance and tare to zero.
- Weighing: Carefully transfer the desired amount of **N-Dodecanoyl-d23-glycine** powder to the weighing paper using a clean spatula. It is recommended to perform this step within a fume hood to contain any airborne powder.
- Dissolving: Transfer the weighed powder to a suitable container (e.g., a vial or flask). To ensure a quantitative transfer, the weighing paper can be rinsed with the chosen solvent, and the rinse added to the container. The choice of solvent will depend on the experimental requirements.



[Click to download full resolution via product page](#)

Caption: Workflow for weighing and dissolving **N-Dodecanoyl-d23-glycine**.

Storage and Disposal

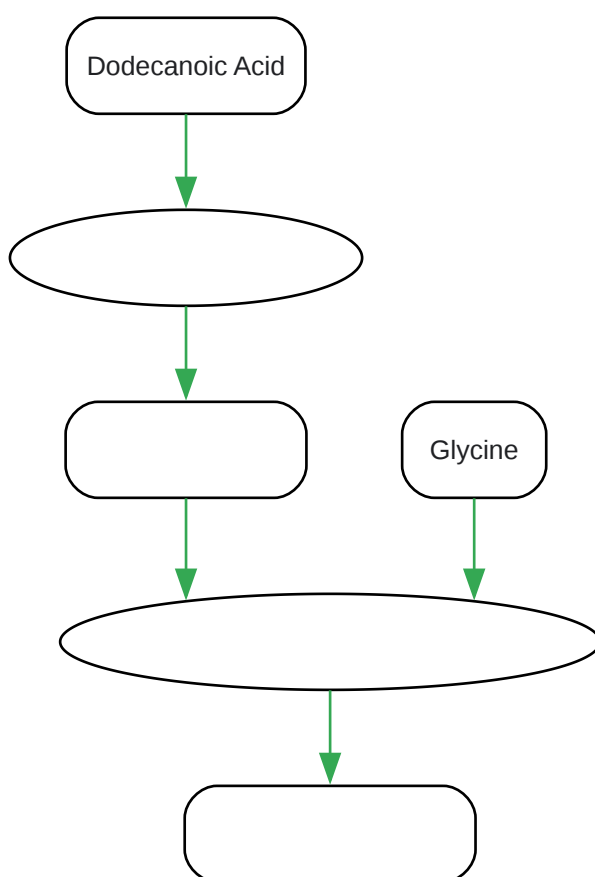
- Storage: Store **N-Dodecanoyl-d23-glycine** at room temperature in a tightly sealed container to prevent moisture absorption.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Biological Context: N-Acyl Glycine Metabolism

N-acyl glycines, including N-Dodecanoylglycine, are a class of endogenous lipid metabolites. They are involved in various signaling pathways and are synthesized and degraded by specific enzymatic processes.

Biosynthesis of N-Acyl Glycines

The primary pathway for the biosynthesis of N-acyl glycines involves the conjugation of a fatty acyl-CoA with glycine. This reaction is catalyzed by the enzyme Glycine N-acyltransferase (GLYAT).

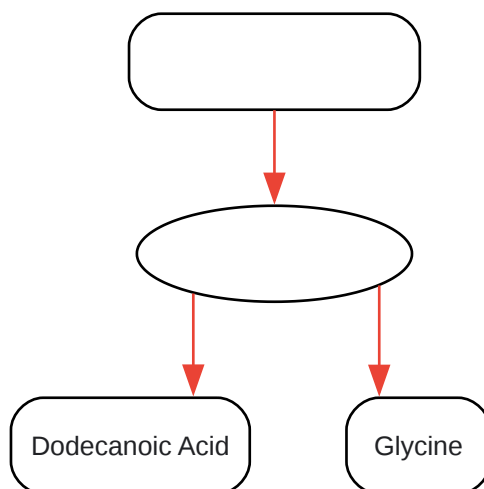


[Click to download full resolution via product page](#)

Caption: Biosynthesis pathway of N-Dodecanoylglycine.

Degradation of N-Acyl Glycines

The degradation of N-acyl glycines is primarily carried out by amidohydrolases, which hydrolyze the amide bond to release the fatty acid and glycine.



[Click to download full resolution via product page](#)

Caption: Degradation pathway of N-Dodecanoylglycine.

This guide is intended to provide essential safety and handling information for **N-Dodecanoyl-d23-glycine**. It is crucial for all laboratory personnel to be familiar with this information and to follow standard laboratory safety practices. Always refer to the most current Safety Data Sheet provided by the supplier before handling any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Lauroylglycine | C₁₄H₂₇NO₃ | CID 346152 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Dodecanoyl-d23-glycine material safety data sheet (MSDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415186#n-dodecanoyl-d23-glycine-material-safety-data-sheet-msds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com